

In-Depth Technical Guide: Molecular Weight of 2-(4-Bromothiophen-2-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(4-Bromothiophen-2-yl)acetonitrile

Cat. No.: B062297

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight determination for the compound **2-(4-Bromothiophen-2-yl)acetonitrile**. The information is presented to be a ready reference for researchers and professionals in the fields of chemistry and drug development.

Molecular Structure and Composition

The chemical structure of **2-(4-Bromothiophen-2-yl)acetonitrile** is based on a thiophene ring, substituted with a bromo group at the 4-position and an acetonitrile group at the 2-position. The molecular formula for this compound is C_6H_4BrNS .^{[1][2][3][4][5]}

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **2-(4-Bromothiophen-2-yl)acetonitrile** are sourced from the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

- Carbon (C): 6 atoms \times 12.011 u = 72.066 u^{[6][7][8]}

- Hydrogen (H): 4 atoms \times 1.008 u = 4.032 u[9][10][11][12][13]
- Bromine (Br): 1 atom \times 79.904 u = 79.904 u[14][15][16][17][18]
- Nitrogen (N): 1 atom \times 14.007 u = 14.007 u[19][20][21][22][23]
- Sulfur (S): 1 atom \times 32.06 u = 32.06 u[24][25][26][27][28]

Total Molecular Weight = 72.066 + 4.032 + 79.904 + 14.007 + 32.06 = 202.069 u

This value is often rounded for practical applications. Several chemical suppliers list the molecular weight as 202.07 g/mol or 202.074 g/mol .[1][3][4][5]

Data Presentation: Atomic and Molecular Weights

For clarity and ease of comparison, the atomic and molecular weight data are summarized in the table below.

Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	6	12.011[8]	72.066
Hydrogen	H	4	1.008[11]	4.032
Bromine	Br	1	79.904[14]	79.904
Nitrogen	N	1	14.007[8][22]	14.007
Sulfur	S	1	32.06[28]	32.06
Total	C ₆ H ₄ BrNS	13	202.069	

Experimental Protocols

The determination of the molecular weight of a compound like **2-(4-Bromothiophen-2-yl)acetonitrile** is typically confirmed experimentally using mass spectrometry. A detailed, generalized protocol for such an analysis is provided below.

Objective: To experimentally determine the molecular weight of **2-(4-Bromothiophen-2-yl)acetonitrile** using mass spectrometry.

Materials:

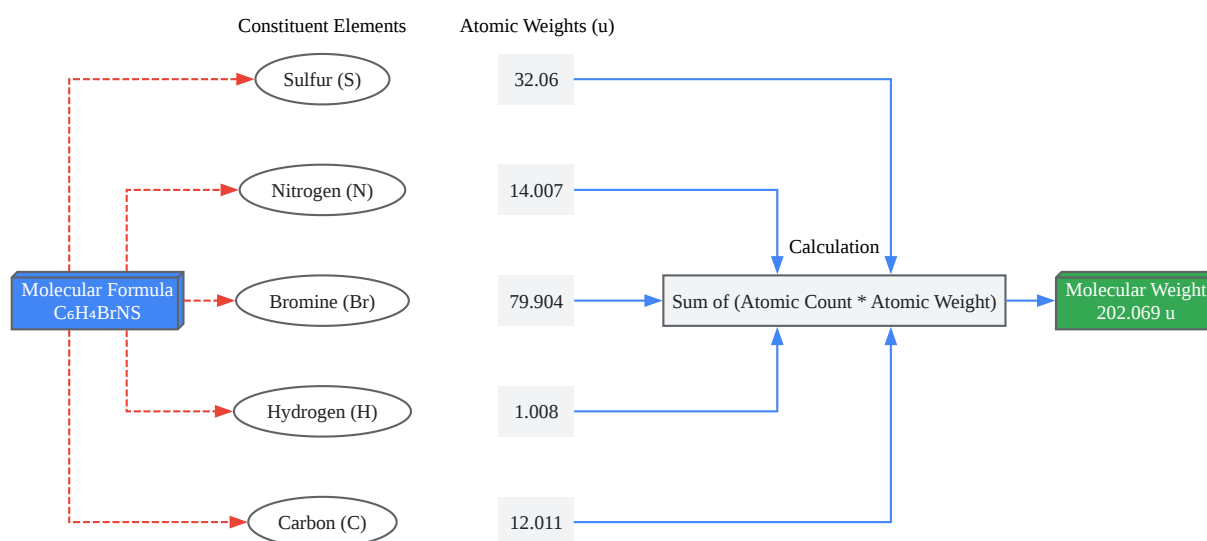
- Sample of **2-(4-Bromothiophen-2-yl)acetonitrile**
- A suitable solvent (e.g., acetonitrile, methanol)
- Mass spectrometer (e.g., LC-MS, GC-MS)

Procedure:

- **Sample Preparation:** A dilute solution of the compound is prepared by dissolving a small amount in a suitable solvent.
- **Introduction into the Mass Spectrometer:** The sample solution is introduced into the ion source of the mass spectrometer.
- **Ionization:** The molecules are ionized, for example, by electrospray ionization (ESI) or electron ionization (EI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion, which provides the experimental molecular weight.

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **2-(4-Bromothiophen-2-yl)acetonitrile**.



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